

N,S-BIS-FMOC-GLUTATHIONE: Comprehensive Disposal & Safety Protocol

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Compound of Interest

Compound Name: *N,S-BIS-FMOC-GLUTATHIONE*

CAS No.: 149438-56-2

Cat. No.: B589298

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Executive Summary & Operational Context

N,S-Bis-Fmoc-Glutathione (CAS: 149438-56-2) is a specialized reagent used primarily in solid-phase peptide synthesis (SPPS) and drug development.^{[1][2][3][4]} Unlike native glutathione, this derivative carries two Fluorenylmethyloxycarbonyl (Fmoc) protecting groups—one on the N-terminus and one on the cysteine thiol.^{[1][3]}

The Safety Paradox: While the core glutathione structure is biologically benign, the Fmoc moieties drastically alter its physicochemical properties, rendering it hydrophobic and base-sensitive.^{[1][3]} Improper disposal—specifically mixing this compound with basic waste streams (e.g., waste piperidine)—can trigger uncontrolled deprotection, releasing dibenzofulvene, causing polymerization, precipitation, and potential exothermic reactions in waste containers.^{[1][2][3]}

This guide provides a self-validating workflow to ensure compliance with EPA/RCRA standards and prevent laboratory accidents.

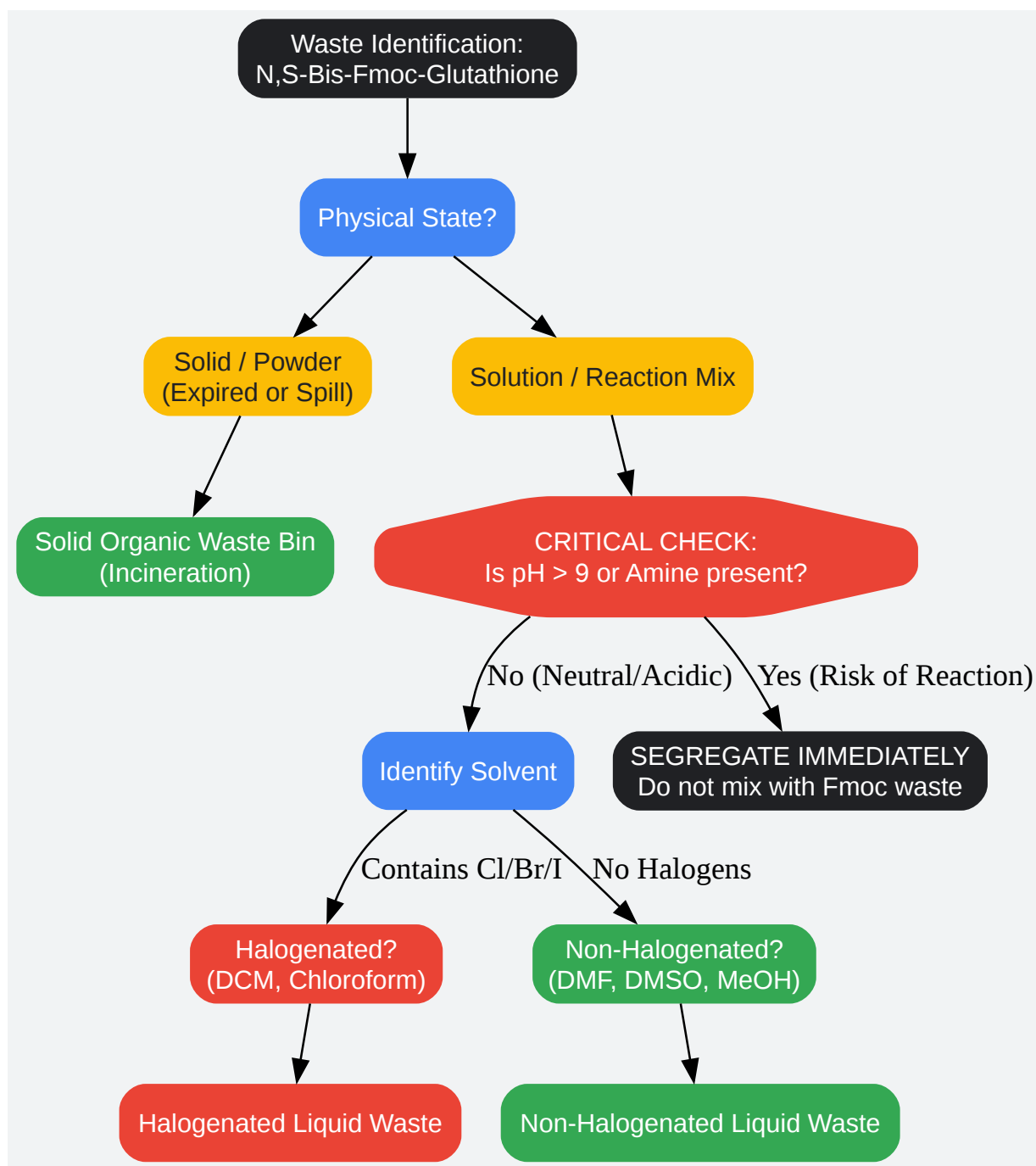
Chemical Profile & Hazard Identification

Understanding the molecule's behavior dictates the disposal route.[\[3\]](#)

Property	Data	Operational Implication
Molecular Formula	C ₄₀ H ₃₇ N ₃ O ₁₀ S	High carbon content requires organic incineration. [1] [2] [3]
Solubility	Soluble in DMF, DMSO, MeOH; Insoluble in Water	Do NOT dispose of down the drain. [1] [2] [3]
Stability	Acid-Stable; Base-Labile	CRITICAL: Incompatible with amine waste. [1] [2] [3]
Breakdown Products	Glutathione, CO ₂ , Dibenzofulvene	Dibenzofulvene is a reactive alkene; potential skin sensitizer. [1] [2] [3]
RCRA Status	Not P-listed or U-listed	Regulated as "Non-RCRA Regulated Hazardous Waste" (unless in hazardous solvent). [1] [2] [3]

Pre-Disposal Assessment (The Decision Matrix)

Before discarding, you must categorize the waste state.[\[1\]](#)[\[3\]](#) Use the following logic to determine the correct waste stream.



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Figure 1: Decision tree for segregating **N,S-Bis-Fmoc-Glutathione** waste streams. Note the critical checkpoint for basic/amine contaminants.

Detailed Disposal Protocols

Protocol A: Solid Waste (Expired Reagent or Spills)

Applicability: Pure powder, contaminated weighing boats, gloves, and paper towels.[\[1\]](#)[\[3\]](#)

- Containment: Collect material in a wide-mouth high-density polyethylene (HDPE) jar or a dedicated solid waste drum.[\[1\]](#)[\[3\]](#)
- Labeling: Label clearly as "Hazardous Waste - Solid Organic Debris."
 - Constituents: "**N,S-Bis-Fmoc-Glutathione**, solid."[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Hazard Checkbox: Toxic, Irritant.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Segregation: Ensure no liquid free-standing waste is added to this container.
- Disposal Path: This stream is typically sent for fuel blending or incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility).[\[1\]](#)[\[3\]](#)

Protocol B: Liquid Waste (Reaction Mixtures)

Applicability: HPLC effluent, dissolved reagents in DMF/DMSO, or mother liquors.[\[1\]](#)[\[3\]](#)

Step 1: Solvent Compatibility Check[\[1\]](#)

- Scenario 1: Dissolved in DCM (Dichloromethane).[\[1\]](#)
 - Action: Pour into Halogenated Organic Waste.[\[1\]](#)[\[3\]](#)
 - Reasoning: Halogenated solvents require specific high-temperature incineration to prevent dioxin formation.[\[1\]](#)[\[3\]](#)
- Scenario 2: Dissolved in DMF, DMSO, Methanol, or Acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Action: Pour into Non-Halogenated Organic Waste.
 - Reasoning: These have high BTU values and are excellent candidates for fuel blending.[\[1\]](#)[\[3\]](#)

Step 2: The "Amine Trap" (Self-Validating Step)

- The Risk: In peptide synthesis, Fmoc removal uses 20% Piperidine.[\[1\]](#)[\[3\]](#) NEVER pour **N,S-Bis-Fmoc-Glutathione** solutions into a waste container designated for "Deprotection Waste" (high amine content).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mechanism: Base triggers Fmoc cleavage
release of CO₂ (gas) + Dibenzofulvene.[\[1\]](#)[\[3\]](#)
- Consequence:
 - Pressurization: CO₂ evolution can over-pressurize sealed safety cans.[\[1\]](#)[\[3\]](#)
 - Polymerization: Dibenzofulvene polymerizes, forming an insoluble sludge that clogs waste funnels.[\[1\]](#)[\[3\]](#)
- Validation: Before pouring, check the waste container log. If "Piperidine" or "DEA" is listed, use a separate container.[\[1\]](#)[\[3\]](#)

Protocol C: Empty Containers[\[1\]](#)

- Triple Rinse: Rinse the empty reagent bottle three times with a compatible solvent (e.g., Acetone or Methanol).[\[1\]](#)[\[3\]](#)
- Rinsate Disposal: Pour the rinsate into the Non-Halogenated Organic Waste stream.[\[1\]](#)[\[3\]](#)
- Defacing: Cross out the label and mark "Empty."[\[1\]](#)[\[3\]](#)
- Recycling/Trash: Once triple-rinsed and air-dried, the glass bottle can usually be discarded in standard glass trash or recycled, depending on local EHS rules.[\[1\]](#)[\[3\]](#)

Regulatory Compliance & Waste Codes

While **N,S-Bis-Fmoc-Glutathione** is not explicitly listed in 40 CFR 261.33 (P or U lists), it is regulated based on the Mixture Rule and Characteristic Waste definitions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Regulatory Body	Classification	Waste Code (Typical)	Notes
EPA (Federal)	Non-Regulated Solid (Pure)	None (if pure)	Treat as chemical waste due to toxicity potential. [1] [2] [3]
EPA (Mixture)	Ignitable Waste	D001	If dissolved in MeOH/Acetonitrile. [1] [2] [3]
EPA (Mixture)	Toxic Waste	D019/D022	If dissolved in Carbon Tetrachloride/Chloroform. [1] [2] [3]
EU (EWC)	Laboratory Chemical	16 05 06*	"Laboratory chemicals consisting of or containing dangerous substances." [1] [2] [3]

Emergency Procedures

- Skin Contact: Fmoc-derivatives can be sensitizers.[\[1\]](#)[\[3\]](#)[\[5\]](#) Wash with soap and water for 15 minutes.[\[1\]](#)[\[3\]](#) Do not use solvent (ethanol) on skin, as it increases absorption.[\[1\]](#)[\[3\]](#)
- Spill Cleanup:
 - Don nitrile gloves and safety goggles.[\[1\]](#)[\[3\]](#)
 - Sweep up dry powder (avoid dust generation).[\[3\]](#)
 - Clean surface with a soap/water solution, followed by an acetone wipe.[\[1\]](#)[\[3\]](#)
 - Dispose of all cleanup materials as Solid Organic Waste.[\[1\]](#)[\[3\]](#)

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